

safe handling and disposal of 5-bromo-3-chlorosalicylaldehyde

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Compound of Interest

Compound Name: 5-Bromo-3-chloro-2-hydroxybenzaldehyde

Cat. No.: B1270747

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Technical Support Center: 5-Bromo-3-Chlorosalicylaldehyde

This guide provides essential information for the safe handling and disposal of 5-bromo-3-chlorosalicylaldehyde (CAS: 19652-32-5), tailored for researchers, scientists, and drug development professionals.

Troubleshooting and Frequently Asked Questions (FAQs)

This section addresses common issues and questions that may arise during the handling and use of 5-bromo-3-chlorosalicylaldehyde.

Q1: The material has changed color from white/light yellow to a darker shade. Is it still usable?

A1: 5-Bromo-3-chlorosalicylaldehyde is known to be air-sensitive and may darken upon exposure to air and light.^[1] This discoloration may indicate some degradation. While it might still be suitable for some applications, for sensitive experiments, it is recommended to use fresh, properly stored material. To prevent this, always store the compound in a tightly sealed container, in a cool, dark, and dry place, preferably under an inert atmosphere (e.g., argon or nitrogen).^{[1][2]}

Q2: I've noticed skin irritation after handling the compound, even with gloves. What should I do?

A2: 5-Bromo-3-chlorosalicylaldehyde is a known skin irritant.[3][4][5] If you experience irritation, immediately wash the affected area with soap and plenty of water.[3][6] It is crucial to use the correct type of gloves (e.g., nitrile) and to inspect them for any tears or punctures before use. If irritation persists, seek medical attention.[7]

Q3: What are the immediate first aid measures in case of eye contact?

A3: This compound causes serious eye irritation.[3][4][5] In case of eye contact, immediately rinse cautiously with water for several minutes.[3][5] If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.[3][7] Seek prompt medical attention if eye irritation persists.[7]

Q4: I accidentally inhaled some of the powder. What are the risks and what should I do?

A4: 5-Bromo-3-chlorosalicylaldehyde may cause respiratory irritation.[3][4][5] If you inhale the dust, move to an area with fresh air. If you experience breathing difficulties or other symptoms, seek medical attention.[3][7] Always handle this compound in a well-ventilated area or in a chemical fume hood to minimize the risk of inhalation.[7]

Q5: What materials should I avoid bringing into contact with 5-bromo-3-chlorosalicylaldehyde?

A5: Avoid contact with strong oxidizing agents, as this can lead to vigorous reactions. It is also advisable to avoid strong bases and reactive metals. As an aldehyde, it may be prone to polymerization or other reactions in the presence of certain catalysts or conditions.

Quantitative Data Summary

The following table summarizes the key quantitative data for 3-bromo-5-chlorosalicylaldehyde. Please note that some of this data is predicted and should be used as a guideline.

Property	Value	Source
CAS Number	19652-32-5	[1][2][3][4][8]
Molecular Formula	C ₇ H ₄ BrClO ₂	[1][8]
Molecular Weight	235.46 g/mol	[4][8]
Melting Point	85-88 °C	[1][2][3]
Boiling Point (Predicted)	245.3 ± 35.0 °C	[1]
Density (Estimate)	1.7312 g/cm ³	[1]
pKa (Predicted)	6.20 ± 0.23	[1]

Experimental Protocols

Safe Handling Protocol

- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated area, preferably within a certified chemical fume hood. Ensure an eyewash station and safety shower are readily accessible.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles or a face shield.[3] For handling larger quantities or when generating dust, a NIOSH-approved N95 dust mask is recommended.[3][5]
- **Weighing and Transferring:** To minimize dust generation, handle the solid carefully. Use a spatula for transfers. If possible, use a balance with a draft shield.
- **In Case of a Spill:** If a small amount of the solid is spilled, carefully sweep it up using a dustpan and brush, avoiding the creation of dust clouds. Place the spilled material and any contaminated cleaning materials into a sealed, labeled container for hazardous waste disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.
- **Storage:** Store 5-bromo-3-chlorosalicylaldehyde in a tightly closed container in a cool, dry, and dark place away from incompatible materials.[1][2] The compound is air-sensitive, so

storage under an inert atmosphere is recommended for maintaining purity.[1]

Disposal Protocol

As a halogenated organic compound, 5-bromo-3-chlorosalicylaldehyde requires disposal as hazardous waste.

- **Waste Collection:**
 - Collect all waste containing 5-bromo-3-chlorosalicylaldehyde, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), into a dedicated, clearly labeled hazardous waste container.
 - The container must be compatible with the chemical and have a secure lid.
 - Label the container as "Halogenated Organic Waste" and list "5-bromo-3-chlorosalicylaldehyde" as a component.
- **Segregation:** Do not mix halogenated organic waste with non-halogenated waste streams. This is crucial for proper disposal and to avoid potentially dangerous reactions.
- **Storage of Waste:** Store the hazardous waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for hazardous waste disposal.

Visualizations

Logical Workflow for Safe Handling and Disposal

Caption: Workflow for the safe handling and disposal of 5-bromo-3-chlorosalicylaldehyde.

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